

# WAY-606344: A Technical Guide to its Synthesis and Chemical Properties

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## Compound of Interest

Compound Name: WAY-606344

Cat. No.: B12863325

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## Abstract

**WAY-606344** is a potent and selective inhibitor of Casein Kinase 1 $\delta$  (CK1 $\delta$ ), a key enzyme implicated in various cellular processes, including the regulation of circadian rhythms and cell cycle progression. Its potential therapeutic applications, particularly in the context of Alzheimer's disease, have made it a compound of significant interest. This document provides a comprehensive overview of the synthesis pathway and chemical properties of **WAY-606344**, presented in a manner accessible to researchers and professionals in the field of drug development.

## Chemical Properties

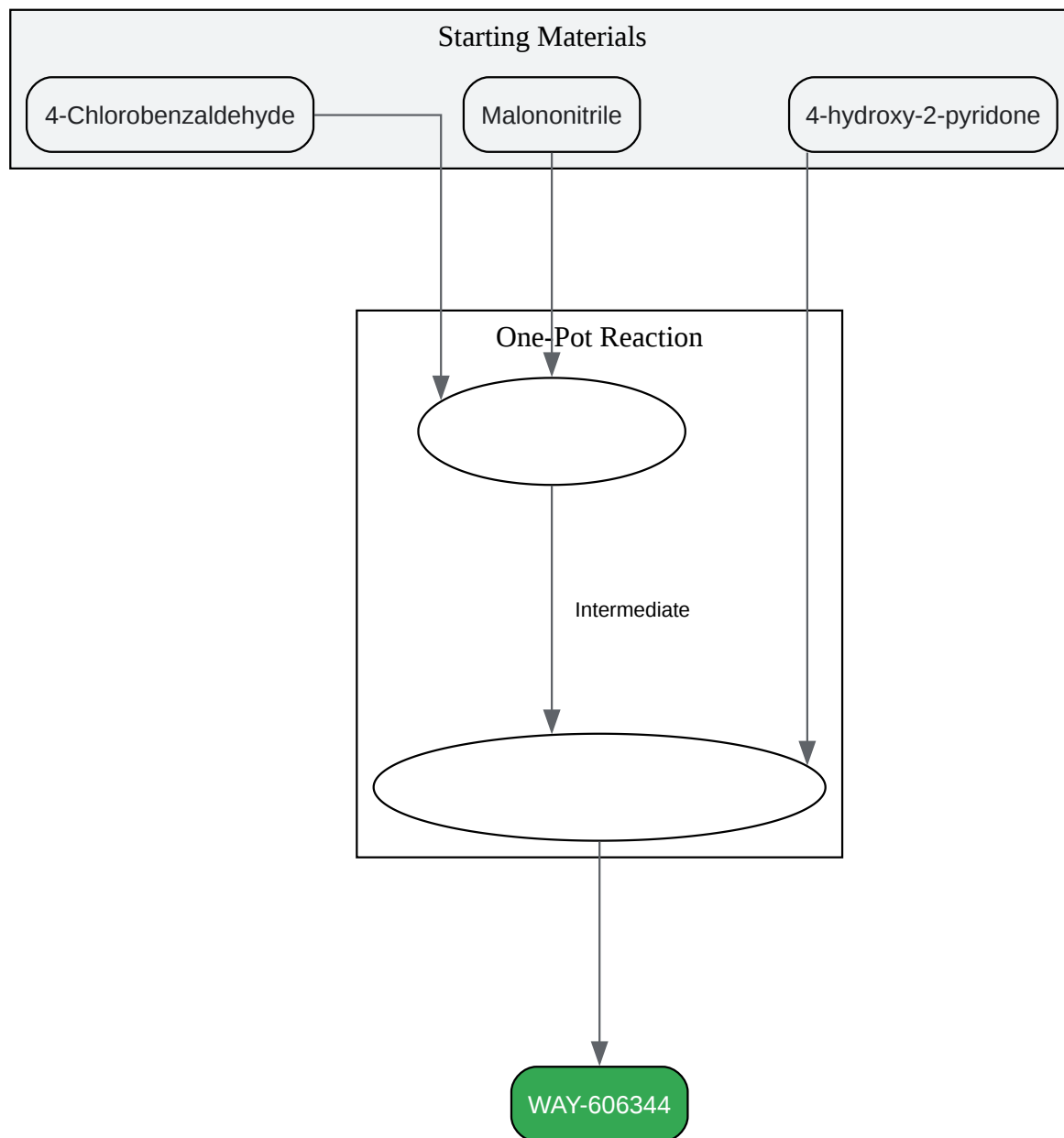
**WAY-606344**, with the CAS number 380423-28-9, is a heterocyclic compound belonging to the pyrano[3,2-c]pyridine class. Its chemical structure and key properties are summarized below.

Property	Value
IUPAC Name	2-amino-4-(4-chlorophenyl)-5-oxo-4,5-dihydropyrano[3,2-c]pyridine-3-carbonitrile
Molecular Formula	C <sub>14</sub> H <sub>8</sub> ClN <sub>3</sub> O <sub>2</sub>
Molecular Weight	285.69 g/mol
CAS Number	380423-28-9
Appearance	Likely a solid powder
Solubility	Expected to be soluble in organic solvents like DMSO. Aqueous solubility is likely low.
pKa	The presence of the amino group and the pyridinone ring suggests the molecule may have both acidic and basic properties. Specific pKa values are not readily available in the public domain.

## Synthesis Pathway

The synthesis of **WAY-606344** is achieved through a one-pot, three-component reaction, a common and efficient method for generating molecular complexity from simple starting materials. This reaction involves the condensation of 4-chlorobenzaldehyde, malononitrile, and 4-hydroxy-6-methyl-2(1H)-pyridone.

The general mechanism for this type of reaction proceeds through an initial Knoevenagel condensation between the aldehyde and malononitrile to form a dicyanoalkene intermediate. This is followed by a Michael addition of the 4-hydroxy-2-pyridone enolate to the activated double bond, and subsequent intramolecular cyclization and tautomerization to yield the final pyrano[3,2-c]pyridine product.



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General synthesis pathway for **WAY-606344**.

## Experimental Protocol

The following is a representative experimental protocol for the synthesis of **WAY-606344**, based on established procedures for the synthesis of similar pyrano[3,2-c]pyridine derivatives.

Materials:

- 4-Chlorobenzaldehyde
- Malononitrile
- 4-hydroxy-2-pyridone
- Ethanol (or other suitable solvent)
- Piperidine (or another basic catalyst)

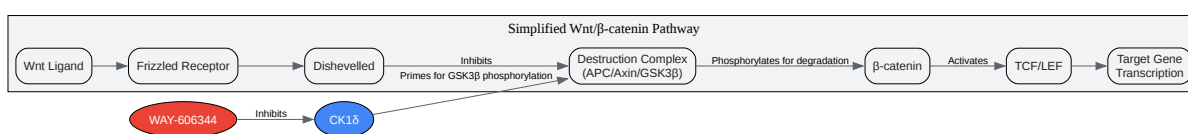
Procedure:

- To a solution of 4-chlorobenzaldehyde (1 equivalent) and malononitrile (1 equivalent) in ethanol, add a catalytic amount of piperidine.
- Stir the reaction mixture at room temperature for 30 minutes.
- To this mixture, add 4-hydroxy-2-pyridone (1 equivalent).
- Reflux the reaction mixture for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.
- The product will precipitate out of the solution. Collect the solid by filtration.
- Wash the solid with cold ethanol to remove any unreacted starting materials.
- Dry the product under vacuum to obtain pure **WAY-606344**.

Note: The reaction conditions, including solvent, catalyst, and temperature, may be optimized to improve the yield and purity of the final product.

## Signaling Pathway Involvement

**WAY-606344** functions as an inhibitor of Casein Kinase 1 $\delta$  (CK1 $\delta$ ). CK1 $\delta$  is a serine/threonine kinase that plays a crucial role in a multitude of cellular signaling pathways. One of the most well-characterized pathways involving CK1 $\delta$  is the Wnt/ $\beta$ -catenin signaling pathway, which is critical for embryonic development and tissue homeostasis. Dysregulation of this pathway is implicated in various diseases, including cancer.



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*Role of CK1 $\delta$  and its inhibition by **WAY-606344** in the Wnt/ $\beta$ -catenin pathway.*

## Conclusion

**WAY-606344** is a valuable research tool for investigating the biological roles of CK1 $\delta$ . The straightforward and efficient one-pot synthesis of this pyrano[3,2-c]pyridine derivative makes it readily accessible for further studies. Understanding its chemical properties and synthesis pathway is crucial for its application in drug discovery and development, particularly in the pursuit of novel therapeutics for neurodegenerative diseases and cancer. Further research is warranted to fully elucidate its pharmacological profile and therapeutic potential.

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